

Essential Safety and Handling Guidelines for MS645

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Compound of Interest

Compound Name: MS645

Cat. No.: B15570814

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IMMEDIATE SAFETY INFORMATION: **MS645** is not classified as a hazardous substance or mixture.^[1] However, adherence to standard laboratory safety protocols is essential to ensure a safe working environment. This guide provides the necessary information for the safe handling, storage, and disposal of **MS645**, a bivalent bromodomain (BRD) inhibitor.

Personal Protective Equipment (PPE)

While **MS645** is not classified as hazardous, the use of appropriate personal protective equipment is a fundamental laboratory practice to protect researchers from potential exposure. The following PPE is recommended when handling **MS645** in its powdered form or in solution.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields or safety goggles.
Hand Protection	Nitrile or latex gloves.
Body Protection	A standard laboratory coat.
Respiratory	Not required under normal handling conditions. Use a NIOSH-approved respirator if engineering controls are not sufficient to control dust.

Operational Plans: Handling and Storage

Proper handling and storage are critical for maintaining the integrity of **MS645** and ensuring a safe laboratory environment.

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood, especially when working with the powdered form to minimize inhalation of dust.
- Avoid direct contact with skin and eyes. In case of accidental contact, rinse thoroughly with water.
- Minimize dust generation when weighing or transferring the powder.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry place. The recommended storage temperature is -20°C.[\[2\]](#)
- **MS645** is classified as a combustible solid (Storage Class 11).[\[2\]](#)

Disposal Plan

Dispose of **MS645** and any contaminated materials in accordance with local, state, and federal regulations. As it is not classified as hazardous, it may not require special disposal procedures, but it is best to consult your institution's environmental health and safety (EHS) office for specific guidance.

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **MS645**, which is soluble in DMSO.[\[2\]](#)

Materials:

- **MS645** powder

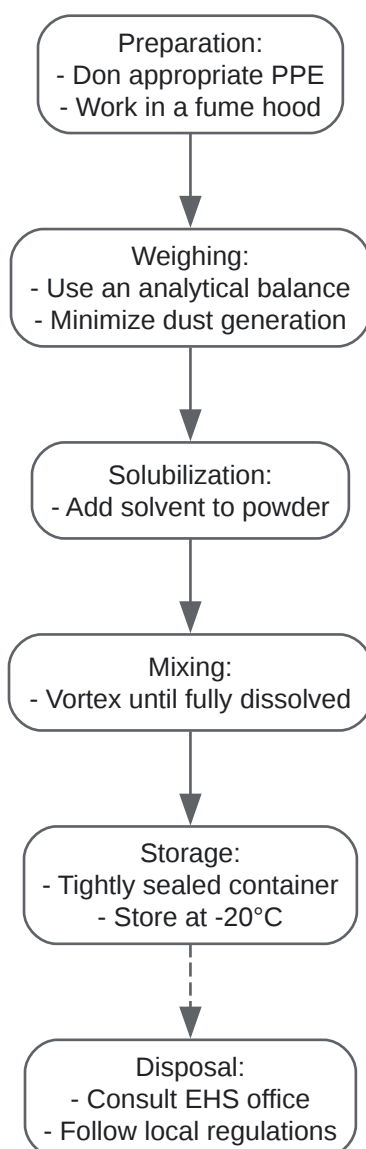
- Dimethyl sulfoxide (DMSO), anhydrous
- Vortex mixer
- Calibrated pipettes
- Sterile microcentrifuge tubes or vials

Procedure:

- Preparation: Don the appropriate PPE (lab coat, gloves, safety glasses). Perform all operations in a chemical fume hood.
- Weighing: Carefully weigh the desired amount of **MS645** powder using an analytical balance.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the **MS645** powder to achieve the desired concentration.
- Mixing: Cap the tube or vial securely and vortex until the powder is completely dissolved.
- Storage: Store the stock solution at -20°C in a tightly sealed container.

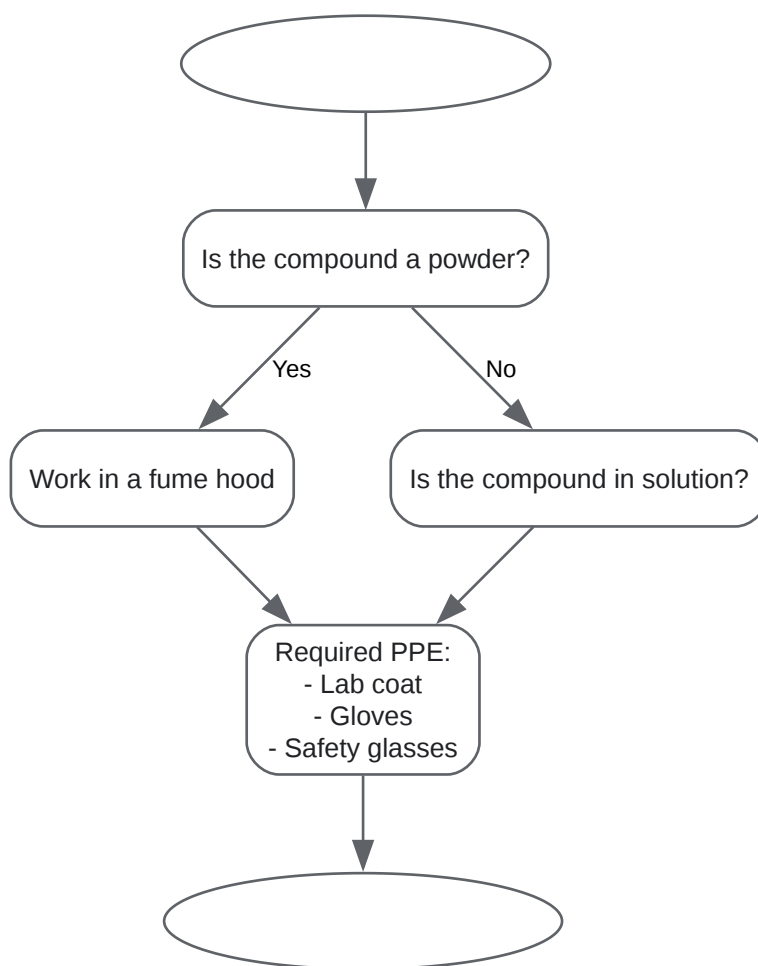
Visual Guides

The following diagrams illustrate key safety workflows for handling chemical compounds like **MS645**.



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Caption: Workflow for the safe handling and preparation of **MS645** solutions.



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Caption: Decision process for selecting appropriate PPE for handling **MS645**.

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References

- 1. probechem.com [probechem.com]
- 2. MS645 = 98 HPLC 2250091-96-2 [sigmaaldrich.com]
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